

3-Methoxy-2-methylaniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Methoxy-2-methylaniline

Cat. No.: B139353

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An In-depth Technical Guide to 3-Methoxy-2-methylaniline

This technical guide provides a comprehensive overview of the core physicochemical properties, synthetic protocols, and applications of **3-Methoxy-2-methylaniline**, tailored for researchers, scientists, and professionals in drug development.

Core Properties of 3-Methoxy-2-methylaniline

3-Methoxy-2-methylaniline is an aniline derivative recognized for its role as a key intermediate in the synthesis of various heterocyclic compounds with potential biological activities.^{[1][2]} Its chemical structure, consisting of a benzene ring substituted with methoxy, methyl, and amino groups, makes it a versatile building block in medicinal chemistry.

Quantitative Physicochemical Data

The fundamental molecular and physical properties of **3-Methoxy-2-methylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	PubChem[3], Sigma-Aldrich[4], LGC Standards[5]
Molecular Weight	137.18 g/mol	PubChem[3], Sigma-Aldrich[4], Santa Cruz Biotechnology[1]
CAS Number	19500-02-8	Sigma-Aldrich[4], Santa Cruz Biotechnology[1]
Appearance	Solid	Sigma-Aldrich[4]
Melting Point	27-28 °C	Sigma-Aldrich[4]
Flash Point	> 110 °C (> 230 °F) - closed cup	Sigma-Aldrich[4]
InChI Key	OPXLVWLFDKRYRB-UHFFFAOYSA-N	PubChem[3], Sigma-Aldrich[4]
SMILES String	COc1cccc(N)c1C	Sigma-Aldrich[4]

Experimental Protocols

The following section details a common experimental procedure for the synthesis of **3-Methoxy-2-methylaniline**.

Synthesis of 3-Methoxy-2-methylaniline from 2-Methyl-3-nitroanisole

This protocol describes the reduction of a nitro group to an amine, a fundamental transformation in the synthesis of aniline derivatives.

Materials:

- 2-Methyl-3-nitroanisole
- 5% Palladium on carbon (wet)

- Ethanol
- Hydrogen gas supply
- Diatomaceous earth (e.g., Celite®)
- Standard laboratory glassware for reactions under a hydrogen atmosphere
- Filtration apparatus
- Rotary evaporator

Procedure:

- A solution of 30.7 g (184 mmol) of 2-methyl-3-nitroanisole is prepared in 300 mL of ethanol.
[\[2\]](#)
- To this solution, 9.98 g of a suspension of 5% palladium on carbon (wet) in 100 mL of ethanol is added.[\[2\]](#)
- The reaction mixture is stirred at room temperature under a hydrogen atmosphere for a period of 3 hours.[\[2\]](#)
- Reaction completion can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, the reaction mixture is filtered through a pad of diatomaceous earth to remove the palladium catalyst.[\[2\]](#)
- The filtrate is then concentrated under reduced pressure using a rotary evaporator.[\[2\]](#)
- This procedure yields 25.5 g of **3-methoxy-2-methylaniline**, typically as a light purple oil, corresponding to a quantitative yield.[\[2\]](#)

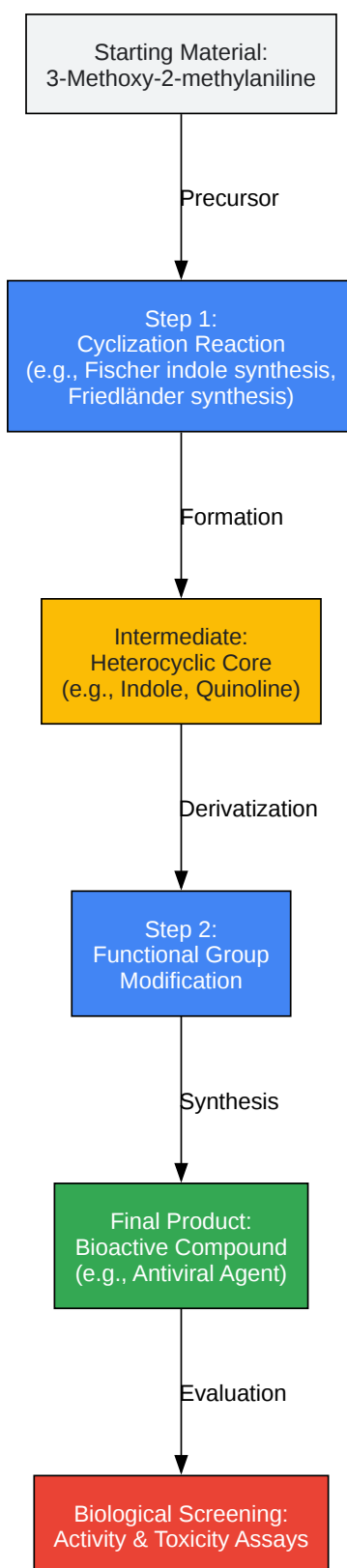
Applications in Synthetic Chemistry

3-Methoxy-2-methylaniline serves as a critical starting material for the synthesis of bioactive heterocyclic compounds. Its application has been noted in the preparation of indoles,

indazoles, and quinoline-based antiviral agents.[\[1\]](#)[\[2\]](#)

Logical Workflow: Synthesis of Bioactive Heterocycles

The following diagram illustrates a generalized workflow where **3-Methoxy-2-methylaniline** is utilized as a precursor in a multi-step synthesis to produce target molecules with potential therapeutic applications.



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Caption: Synthetic pathway from **3-Methoxy-2-methylaniline** to bioactive compounds.

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